

An In-depth Technical Guide to Iso24 for Research Applications

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Compound of Interest

Compound Name: *Iso24*
CAS No.: *473707-40-3*
Cat. No.: *B12784457*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Iso24**, scientifically known as ((4-ethylphenyl)carbamoyl)phosphonic acid, a compound of interest for various research applications. This document details its chemical properties, potential biological significance, and practical information for its acquisition and use in a laboratory setting.

Purchasing Iso24

For researchers seeking to procure **Iso24** for investigational purposes, several chemical suppliers offer this compound. It is crucial to source from reputable vendors that provide comprehensive analytical data to ensure the identity and purity of the supplied material. Below is a summary of potential suppliers; however, availability and product specifications should be verified directly with the vendors.

Supplier	Product Name	CAS Number	Molecular Formula	Purity	Notes
Sigma-Aldrich	(4-ETHYLPHENYL)PHOSPHONIC ACID AldrichCPR	6873-66-1	C ₈ H ₁₁ O ₃ P	Not specified	This is a related compound, not the exact "Iso24". Sold for early discovery research; analytical data is not collected by the supplier, and the buyer assumes responsibility for confirming identity and purity. [1]
Career Henan Chemical Co.	(4-ethylphenyl)p hosphonic acid	6873-66-1	C ₈ H ₁₁ O ₃ P	85.0-99.8%	This is a related compound, not the exact "Iso24". Offers custom synthesis and scale-up production.
Vulcanchem	(4-Ethylphenyl)p hosphonic acid	6873-66-1	C ₈ H ₁₁ O ₃ P	>99% (recrystallized)	This is a related compound, not the exact "Iso24". Provides some

technical data
on their
website.^[2]

Note: The compound of interest, ((4-ethylphenyl)carbamoyl)phosphonic acid (**Iso24**), is a derivative of (4-Ethylphenyl)phosphonic acid. While suppliers for the base compound are listed, obtaining the specific carbamoyl derivative may require custom synthesis. Researchers are advised to contact the listed suppliers to inquire about their custom synthesis capabilities for this specific molecule.

Technical Data

Due to the specific nature of **Iso24**, a comprehensive, publicly available technical data sheet is not readily accessible. However, based on the known structure and data from related phosphonic acid compounds, the following properties can be anticipated. Researchers should confirm these properties with the supplier's certificate of analysis upon purchase.

Property	Anticipated Value	Source/Rationale
Molecular Formula	C ₉ H ₁₂ NO ₄ P	Based on chemical structure
Molecular Weight	229.17 g/mol	Calculated from molecular formula
Appearance	White to off-white solid	Typical for similar organic phosphonic acids
Solubility	Sparingly soluble in water; soluble in polar aprotic solvents (e.g., DMSO, DMF)	Based on the properties of (4-Ethylphenyl)phosphonic acid[2]
Melting Point	Not available	-
Boiling Point	Not available	-
pKa	Not available	Expected to have two pKa values due to the phosphonic acid group.
Storage	Store in a cool, dry, well-ventilated place.	Standard for chemical reagents.[3][4]

A Safety Data Sheet (SDS) should be requested from the supplier, which will contain detailed information on handling, storage, and safety precautions.

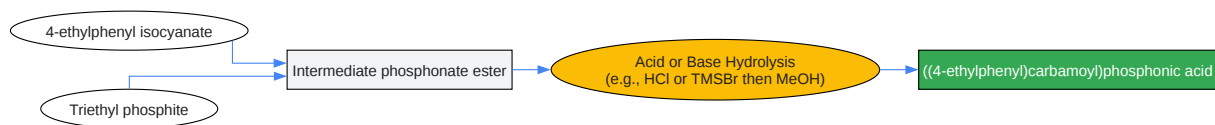
Experimental Protocols

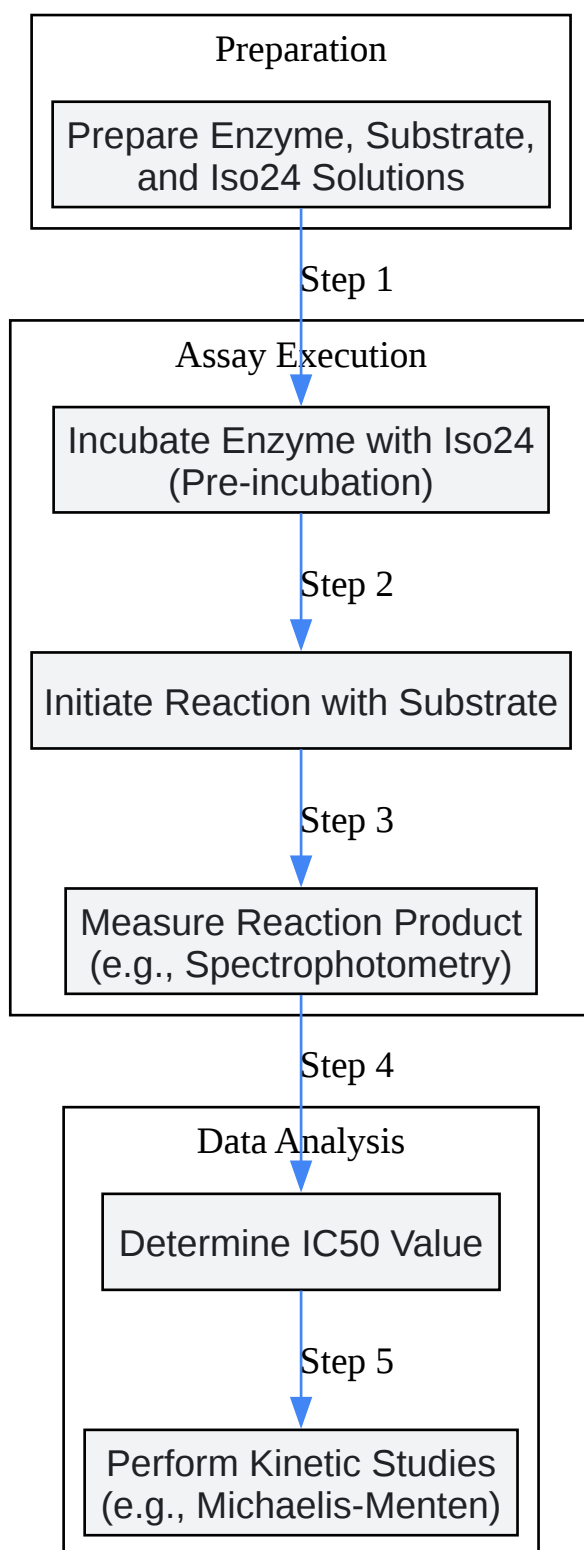
Detailed experimental protocols for **Iso24** are not yet published in peer-reviewed literature. However, general methodologies for the synthesis and biological evaluation of phosphonic acid derivatives can be adapted.

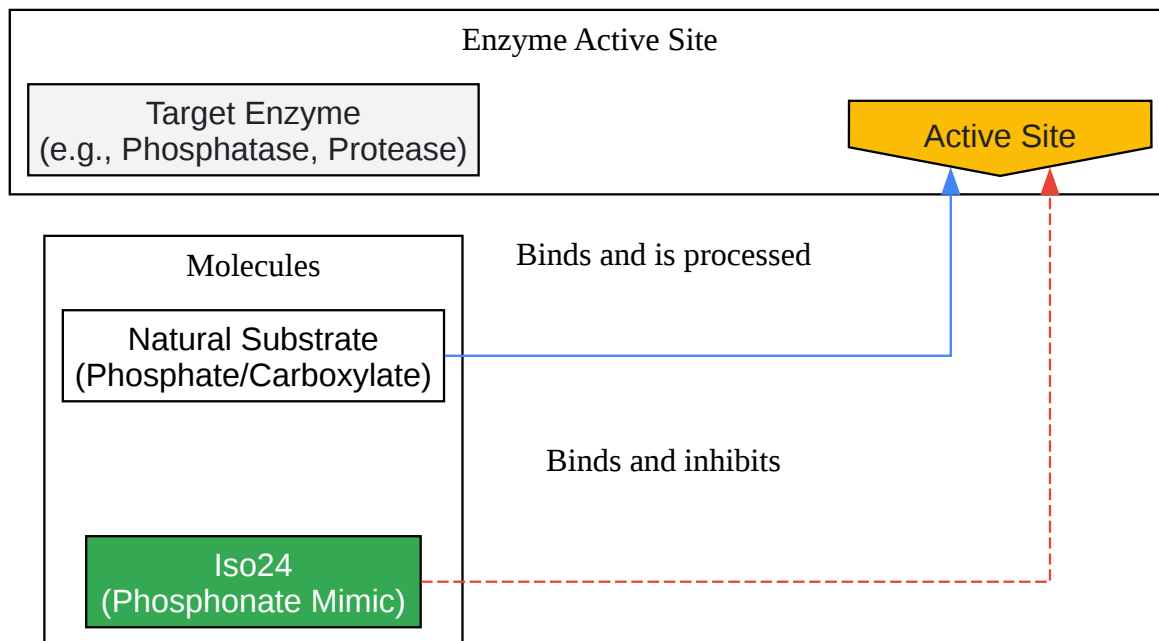
General Synthesis of Aryl Carbamoylphosphonic Acids

The synthesis of ((4-ethylphenyl)carbamoyl)phosphonic acid can be approached through several synthetic routes. A plausible method involves the reaction of a corresponding isocyanate with a phosphite, followed by hydrolysis.

Reaction Scheme:







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References

- 1. (4-ETHYLPHENYL)PHOSPHONIC ACID AldrichCPR | Sigma-Aldrich [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. (4-Ethylphenyl)phosphonic acid (6873-66-1) for sale [[vulcanchem.com](https://www.vulcanchem.com)]
- 3. WERCS Studio - Application Error [assets.thermofisher.com]
- 4. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
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